

An In-Depth Technical Guide to Methallyl Cyanide (CAS 4786-19-0)

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Compound of Interest

Compound Name: Methallyl cyanide

Cat. No.: B1617766

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **methallyl cyanide** (CAS 4786-19-0), also known as 3-methyl-3-butenenitrile. It covers its chemical and physical properties, spectroscopic data, synthesis, purification, and analytical methods. Additionally, this guide explores its potential applications, particularly as a chemical intermediate, and discusses its biological activity and toxicology. The information is presented to be a valuable resource for professionals in research, development, and drug discovery.

Introduction

Methallyl cyanide, with the chemical formula C_5H_7N , is an unsaturated aliphatic nitrile.^[1] Its structure, featuring both a terminal double bond and a nitrile group, makes it a versatile building block in organic synthesis. This guide aims to consolidate the available technical information on **methallyl cyanide** to support its use in laboratory and industrial settings.

Chemical and Physical Properties

Methallyl cyanide is a colorless to clear yellow liquid with a pungent odor.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methallyl Cyanide**

Property	Value	Reference(s)
CAS Number	4786-19-0	[1]
Molecular Formula	C ₅ H ₇ N	[1]
Molecular Weight	81.12 g/mol	[1]
Appearance	Colorless to clear yellow liquid	[2]
Boiling Point	126 °C at 760 mmHg	[1]
Density	0.816 g/cm ³	[1]
Flash Point	37.3 °C	[1]
Refractive Index	1.411	[1]
Vapor Pressure	11.9 mmHg at 25 °C	[1]
Solubility	No data available	[1]

Spectroscopic Data

The structural characterization of **methallyl cyanide** is supported by various spectroscopic techniques. The key spectral data are summarized in the following tables.

Table 2: ¹H NMR Spectral Data (Data for the related 2-methyl-3-butenenitrile)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
5.72	m	1H	-CH=
5.39	m	2H	=CH ₂
3.25	q	1H	-CH(CN)-
1.35	d	3H	-CH ₃

Table 3: ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
136.5	=CH-
118.5	CN
117.8	=CH ₂
31.5	-CH(CN)-
19.2	-CH ₃

Table 4: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Interpretation
~2250	C≡N stretch
~1645	C=C stretch
~3080, ~2980	C-H stretches (sp ² and sp ³)

Table 5: Mass Spectrometry (MS) Data

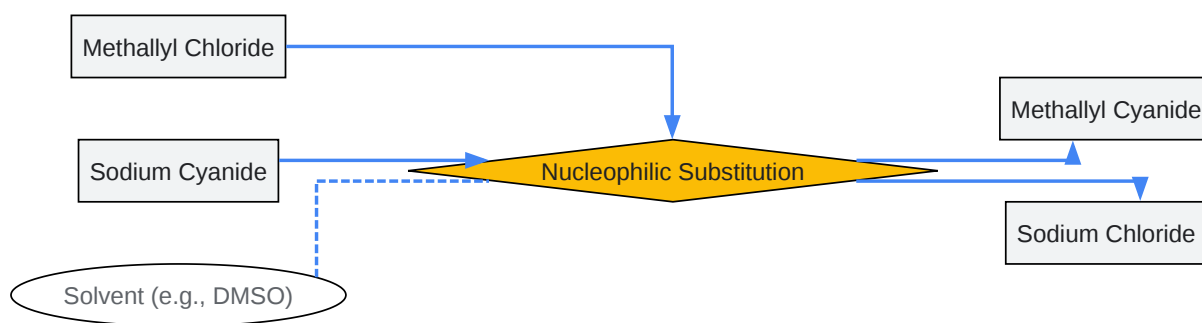
m/z	Interpretation
81	[M] ⁺ (Molecular Ion)
66	[M - CH ₃] ⁺
54	[M - HCN] ⁺
41	[C ₃ H ₅] ⁺ (Allyl cation)

Synthesis and Purification

Synthesis

While a specific detailed protocol for the synthesis of **methallyl cyanide** is not readily available in the reviewed literature, a common method for preparing similar allyl nitriles is the reaction of

the corresponding allyl halide with a metal cyanide. A plausible synthetic route for **methallyl cyanide** is the reaction of methallyl chloride with sodium cyanide.



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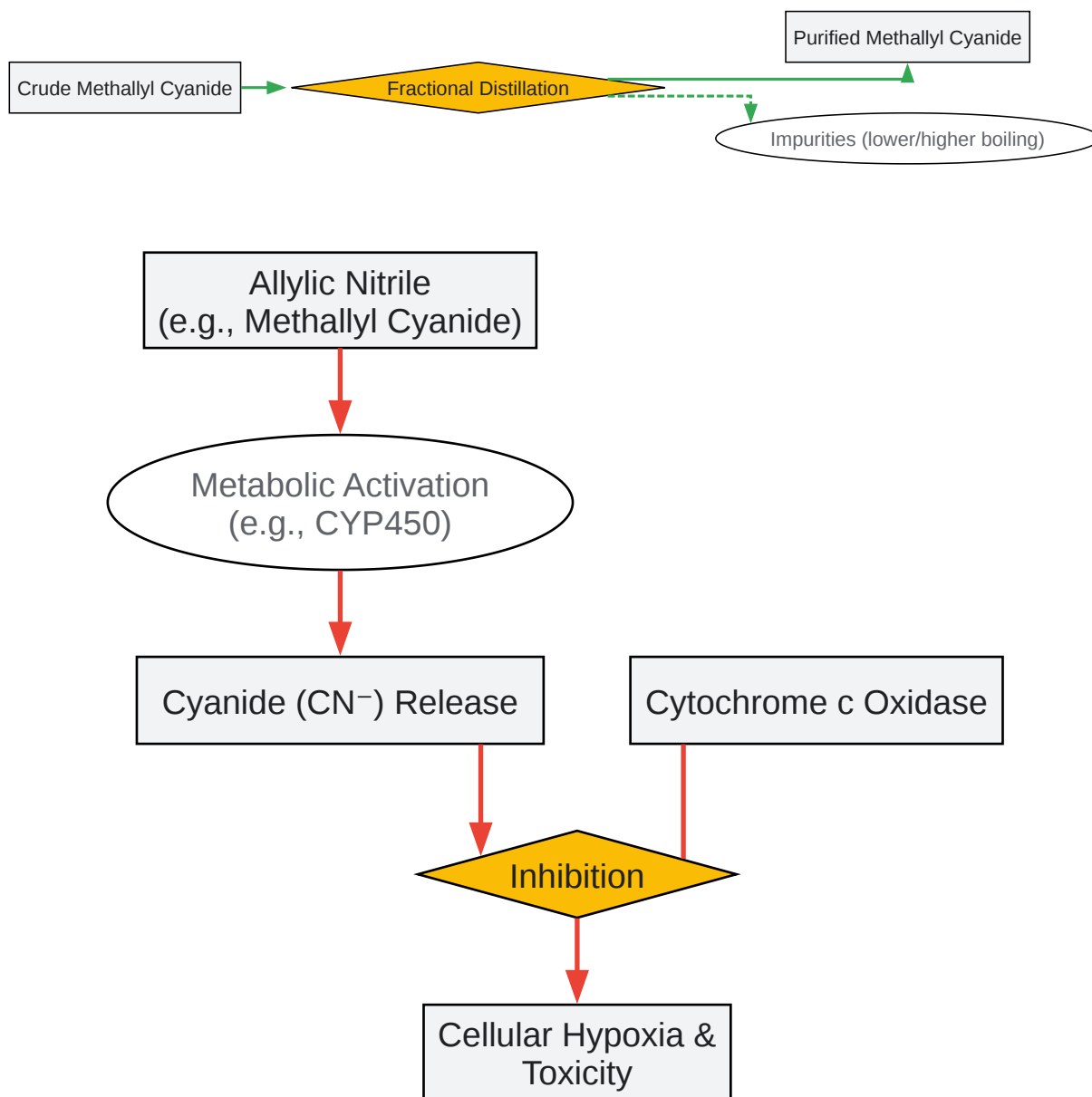
A plausible synthesis route for **methallyl cyanide**.

Experimental Protocol (General Procedure):

- In a well-ventilated fume hood, a reaction flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel is charged with sodium cyanide and a suitable solvent (e.g., dimethyl sulfoxide).
- Methallyl chloride is added dropwise to the stirred suspension at a controlled temperature.
- After the addition is complete, the reaction mixture is heated to drive the reaction to completion.
- The reaction is monitored by a suitable analytical technique (e.g., GC-MS).
- Upon completion, the mixture is cooled, and the product is isolated by extraction and purified.

Purification

Crude **methallyl cyanide** can be purified by fractional distillation to remove unreacted starting materials and byproducts.



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References

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- 2. researchgate.net [researchgate.net]
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